

# Essential Safety and Logistical Information for Handling Ac-D-Ala-OH

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## Compound of Interest

Compound Name: Ac-D-Ala-OH

Cat. No.: B556449

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides crucial guidance on the personal protective equipment (PPE), handling procedures, and disposal of **Ac-D-Ala-OH** (N-Acetyl-D-alanine), a compound not classified as hazardous under the 2012 OSHA Hazard Communication Standard.<sup>[1]</sup> Adherence to these guidelines will help maintain a safe laboratory environment.

## Personal Protective Equipment (PPE)

While **Ac-D-Ala-OH** is not considered a hazardous substance, it is recommended to handle it in accordance with good industrial hygiene and safety practices.<sup>[1]</sup> The following table summarizes the recommended PPE for handling this solid, non-hazardous chemical.

PPE Category	Item	Specifications and Use
Hand Protection	Disposable Nitrile or Latex Gloves	Provides a basic barrier against non-hazardous liquids and solids.[2]
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects against splashes and airborne particles.
Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally Not Required	Not necessary under normal handling conditions due to the non-hazardous nature of the compound.

## Experimental Protocols: Handling and Storage

Receiving and Storage: Upon receipt, store **Ac-D-Ala-OH** in a tightly sealed container in a freezer at -20°C.[3][4] It should be stored away from oxidizing agents.[3]

Handling:

- Before handling, ensure all necessary PPE is worn correctly.
- Weigh the required amount of **Ac-D-Ala-OH** in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.
- **Ac-D-Ala-OH** is slightly soluble in water.[3] For creating solutions, slowly add the solid to the solvent while stirring to ensure proper dissolution.
- After handling, wash hands thoroughly.

## Disposal Plan

As a non-hazardous solid chemical, the disposal of **Ac-D-Ala-OH** and its containers should follow institutional and local guidelines for non-hazardous waste.

**Solid Waste:**

- Uncontaminated **Ac-D-Ala-OH** can typically be disposed of in the regular trash, although it is best practice to place it in a designated container for non-hazardous solid chemical waste.[\[5\]](#)[\[6\]](#)[\[7\]](#)

**Liquid Waste:**

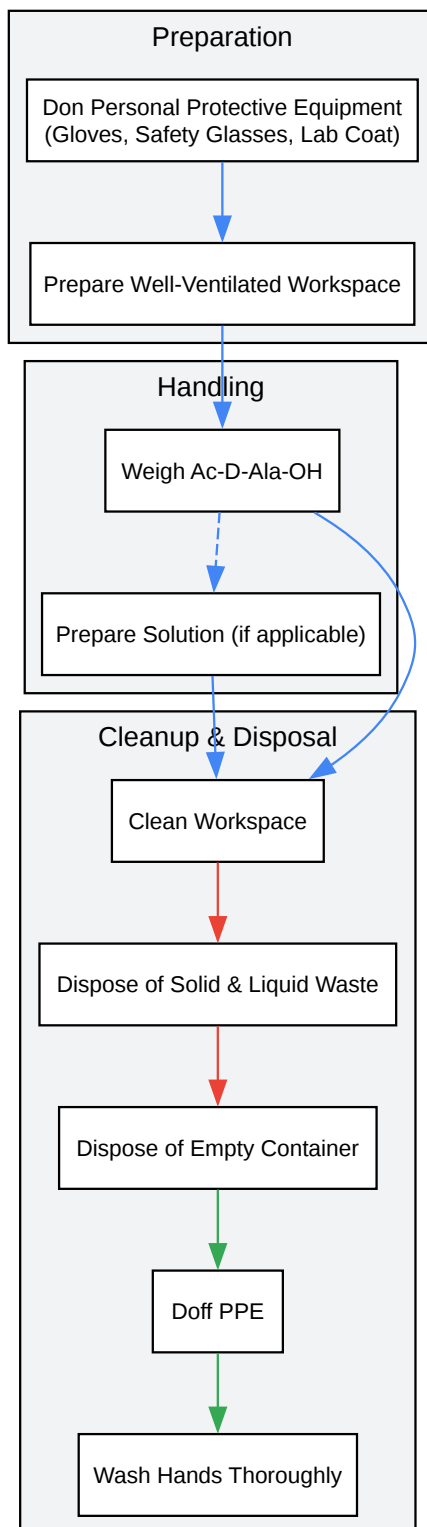
- Aqueous solutions of **Ac-D-Ala-OH** may be permissible for drain disposal with copious amounts of water, pending approval from the institution's Environmental Health and Safety (EHS) department.[\[5\]](#)[\[8\]](#)

**Empty Containers:**

- Empty containers should be thoroughly rinsed with water.[\[9\]](#) The rinsate should be disposed of as non-hazardous liquid waste.[\[7\]](#) After rinsing, deface or remove the label and dispose of the container in the regular trash or recycling.[\[5\]](#)[\[7\]](#)

## Workflow for Handling Ac-D-Ala-OH

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Caption: Procedural workflow for the safe handling and disposal of **Ac-D-Ala-OH**.

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